

Safeguarding Your Research: A Comprehensive Guide to Handling (S,S)-Valifenalate

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Compound of Interest

Compound Name: (S,S)-Valifenalate

Cat. No.: B8093403

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This document provides crucial safety and logistical information for the handling of **(S,S)-Valifenalate**, a fungicide used in a variety of research applications. Adherence to these guidelines is essential for ensuring personnel safety and maintaining a secure laboratory environment. This guide offers procedural, step-by-step instructions to address key operational questions, from personal protective equipment (PPE) to disposal protocols.

Essential Safety and Handling

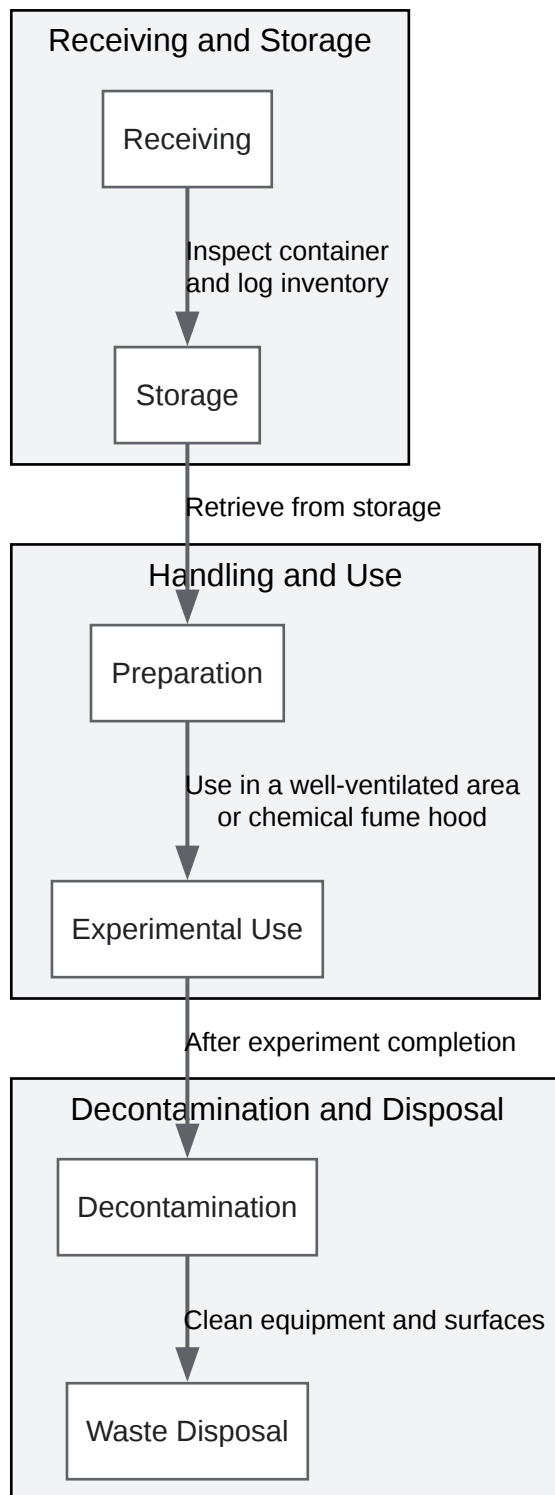
Proper handling of **(S,S)-Valifenalate** is paramount to prevent exposure and ensure the integrity of your experiments. The following table summarizes the recommended personal protective equipment.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety goggles with side-shields[1][2][3]	Protects against splashes and airborne particles.
Hand Protection	Protective, chemical-resistant gloves (e.g., nitrile, neoprene) [1][2][3]	Prevents skin contact and absorption. Specific breakthrough time data for (S,S)-Valifenalate is not available; therefore, select gloves with broad chemical resistance and inspect them before each use.
Body Protection	Long-sleeve shirt and long pants or a lab coat.[4] Impervious clothing for larger quantities or risk of splashing. [1][2][3]	Minimizes skin exposure.
Footwear	Closed-toe shoes and socks[4]	Protects feet from spills.
Respiratory Protection	A suitable respirator should be used when handling the powder form to avoid dust and aerosol formation, especially in areas without adequate exhaust ventilation.[1][2][3]	Prevents inhalation of the substance.

Operational Plan: From Receipt to Disposal

A systematic approach to managing **(S,S)-Valifenalate** in the laboratory is critical. The following workflow outlines the key steps.

Workflow for Handling (S,S)-Valifenalate

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Caption: This diagram illustrates the key stages for the safe handling of **(S,S)-Valifenalate**, from initial receipt to final disposal.

Step-by-Step Guidance

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Log the material in your chemical inventory.
- Store **(S,S)-Valifenalate** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.^{[1][5]} The recommended storage temperature for the powder is -20°C.^[1]

2. Preparation and Handling:

- Always handle **(S,S)-Valifenalate** in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols.^{[1][5]}
- Don the appropriate PPE as detailed in the table above.
- Avoid contact with eyes and skin.^{[1][5]}

3. Experimental Use:

- Follow your institution's standard operating procedures for handling chemical reagents.
- Ensure that a safety shower and eyewash station are readily accessible.^{[1][2][3]}

4. Decontamination and Disposal:

- Clean all contaminated surfaces and equipment thoroughly after use.
- Dispose of **(S,S)-Valifenalate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.^[1] Do not dispose of it down the drain or in the regular trash.

- For spills, absorb the material with an inert absorbent and place it in a sealed container for disposal.^[1]

First Aid Procedures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. ^[1]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists. ^[1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. ^{[1][2]}
Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention. ^[1]

Quantitative Data Summary

The following tables provide a summary of the available quantitative data for **(S,S)-Valifenalate**.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₇ ClN ₂ O ₅	[1][3][6]
Molecular Weight	398.88 g/mol	[1][3][6]
CAS Number	283159-94-4	[1]
Appearance	Powder	[1]
Storage Temperature	-20°C	[1]

Toxicological Data

Test	Result	Species	Reference
Acute Oral LD50	> 5000 mg/kg	Rat	[1]
Acute Dermal LD50	> 2000 mg/kg	Rat	[1]
Acute Inhalation LC50	> 3.118 mg/L	Rat	[1]

Occupational Exposure Limits

Limit	Value	Reference
OSHA PEL	Not established	[1][5]
ACGIH TLV	Not established	[1][5]

Disclaimer: The information provided in this document is intended for use by qualified professionals and is based on currently available data. It is the user's responsibility to conduct a thorough risk assessment and to implement appropriate safety measures for their specific laboratory conditions. Always consult the Safety Data Sheet (SDS) provided by the manufacturer for the most up-to-date information.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling (S,S)-Valifenalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8093403#personal-protective-equipment-for-handling-s-s-valifenalate]

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